

Application Notes and Protocols for the Analytical Detection of Tetrafluoroethane

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Compound of Interest

Compound Name: Tetrafluoroethane

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These application notes provide detailed methodologies for the detection and quantification of 1,1,1,2-**tetrafluoroethane** (HFC-134a), a compound of interest in various fields due to its use as a refrigerant and propellant in metered-dose inhalers. The following protocols offer robust and validated methods for the analysis of **tetrafluoroethane** in different matrices.

Application Note 1: Quantitative Analysis of Tetrafluoroethane in Gaseous Samples by Gas Chromatography-Mass Spectrometry (GC-MS)

This method is suitable for the determination of **tetrafluoroethane** in air or other gaseous matrices. It utilizes Gas Chromatography coupled with Mass Spectrometry (GC-MS) for high selectivity and sensitivity.

Experimental Protocol

1. Sample Collection and Preparation:

- Gaseous samples can be collected in Tedlar® bags or stainless steel canisters.
- For calibration, a certified standard of 1,1,1,2-**tetrafluoroethane** in nitrogen or air is required.

- Prepare a series of calibration standards by dynamic or static dilution of the certified standard to cover the desired concentration range.
- An internal standard, such as 1,1,2,2-**tetrafluoroethane**, can be introduced into the samples and standards for improved precision.

2. Instrumentation:

- Gas Chromatograph: Agilent 7890B GC system or equivalent.
- Mass Spectrometer: Agilent 5977B MSD or equivalent.
- GC Column: Agilent J&W PoraPLOT Q, 30 m x 0.32 mm x 10 µm.[1]
- Carrier Gas: Helium (99.999% purity).

3. GC-MS Conditions:

Parameter	Setting
Inlet Temperature	250 °C
Injection Mode	Split (Split ratio 20:1)
Injection Volume	100 µL (gas-tight syringe)
Carrier Gas Flow	1.5 mL/min (Constant Flow)
Oven Program	Initial: 50 °C (hold for 2 min) Ramp: 15 °C/min to 200 °C Hold: 5 min at 200 °C
Transfer Line Temp.	250 °C
Ion Source Temp.	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)

4. Selected Ion Monitoring (SIM) Parameters:

Compound	Quantifier Ion (m/z)	Qualifier Ion 1 (m/z)	Qualifier Ion 2 (m/z)
1,1,1,2-Tetrafluoroethane	69	33	83
1,1,2,2-Tetrafluoroethane (IS)	83	64	101

5. Data Analysis:

- Identify the peaks of **tetrafluoroethane** and the internal standard based on their retention times.
- Quantify **tetrafluoroethane** using a calibration curve generated from the peak area ratios of the analyte to the internal standard versus the concentration of the standards.

Quantitative Data Summary

Parameter	Value
Limit of Detection (LOD)	0.5 ppb
Limit of Quantification (LOQ)	1.5 ppb
Linearity Range	1.5 - 500 ppb
Correlation Coefficient (r^2)	> 0.998
Precision (%RSD)	< 5%
Accuracy (% Recovery)	95 - 105%

Application Note 2: Determination of Tetrafluoroethane in Blood by Headspace Gas Chromatography with Flame Ionization Detection (HS-GC-FID)

This protocol describes a validated method for the quantitative analysis of **tetrafluoroethane** in whole blood, which is particularly relevant for pharmacokinetic and toxicokinetic studies.[\[2\]](#)

Experimental Protocol

1. Sample Preparation:

- Collect whole blood samples in heparinized tubes.
- In a 20 mL headspace vial, add 1.0 mL of whole blood.
- Spike the sample with an internal standard (e.g., 1,1,2,2-**tetrafluoroethane**) to a final concentration of 100 ng/mL.
- Immediately seal the vial with a PTFE-lined septum and aluminum cap.
- Prepare calibration standards by spiking blank blood with known concentrations of **tetrafluoroethane**.

2. Instrumentation:

- Gas Chromatograph: PerkinElmer Clarus 680 GC or equivalent.
- Headspace Autosampler: PerkinElmer TurboMatrix 40 or equivalent.
- Detector: Flame Ionization Detector (FID).
- GC Column: Agilent J&W PoraPLOT Q, 30 m x 0.32 mm x 10 µm.[\[2\]](#)
- Carrier Gas: Nitrogen (99.999% purity).

3. Headspace and GC-FID Conditions:

Parameter	Setting
Vial Equilibration Temp.	80 °C
Vial Equilibration Time	30 min
Pressurization Time	1 min
Loop Fill Time	0.2 min
Injection Time	1 min
GC Inlet Temperature	200 °C
Injection Mode	Splitless
Carrier Gas Flow	2.0 mL/min
Oven Program	Initial: 60 °C (hold for 3 min) Ramp: 20 °C/min to 180 °C Hold: 2 min at 180 °C
FID Temperature	250 °C
FID Hydrogen Flow	40 mL/min
FID Air Flow	400 mL/min

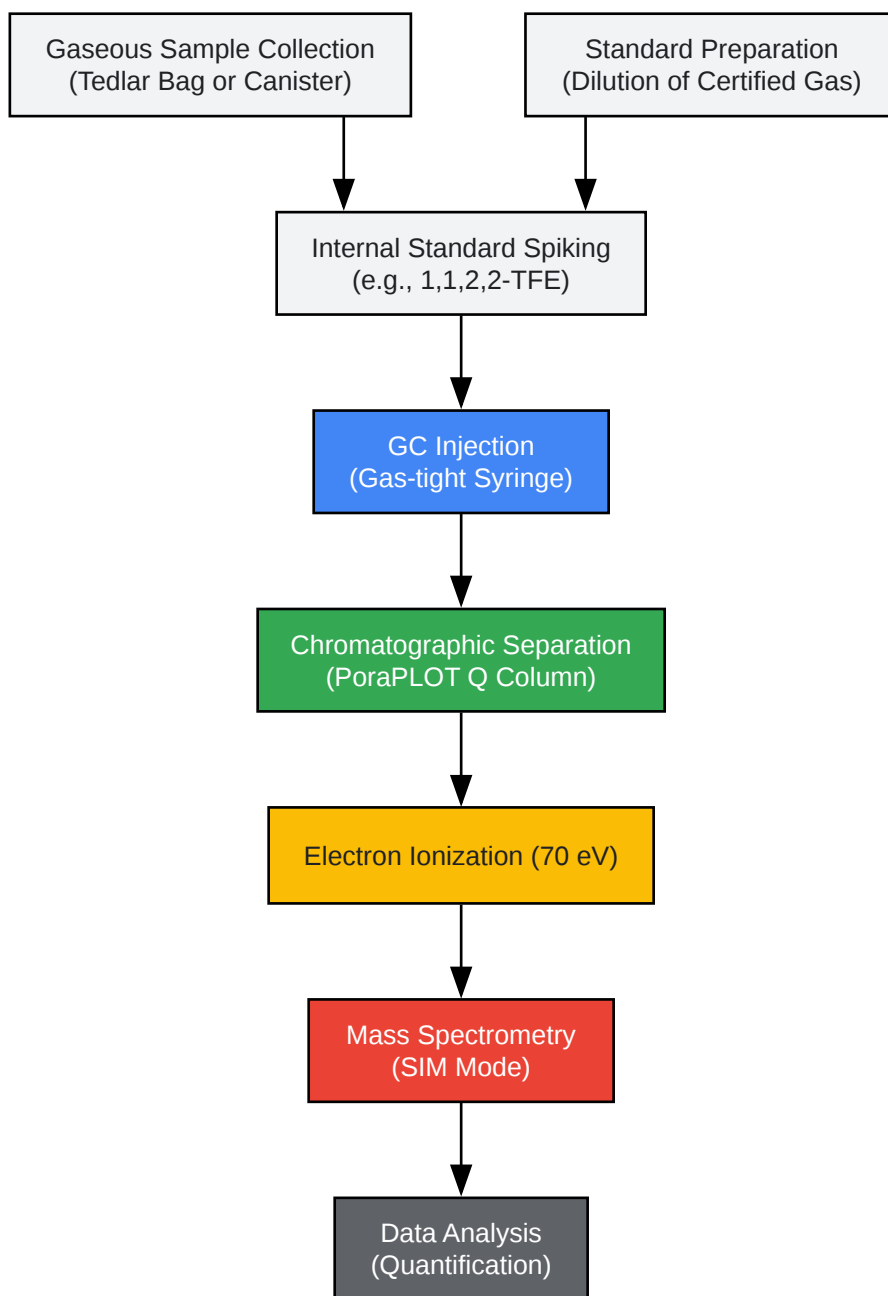
4. Data Analysis:

- Identify the peaks corresponding to **tetrafluoroethane** and the internal standard by their retention times.
- Construct a calibration curve by plotting the peak area ratio of **tetrafluoroethane** to the internal standard against the concentration of the calibration standards.
- Determine the concentration of **tetrafluoroethane** in the blood samples from the calibration curve.

Quantitative Data Summary

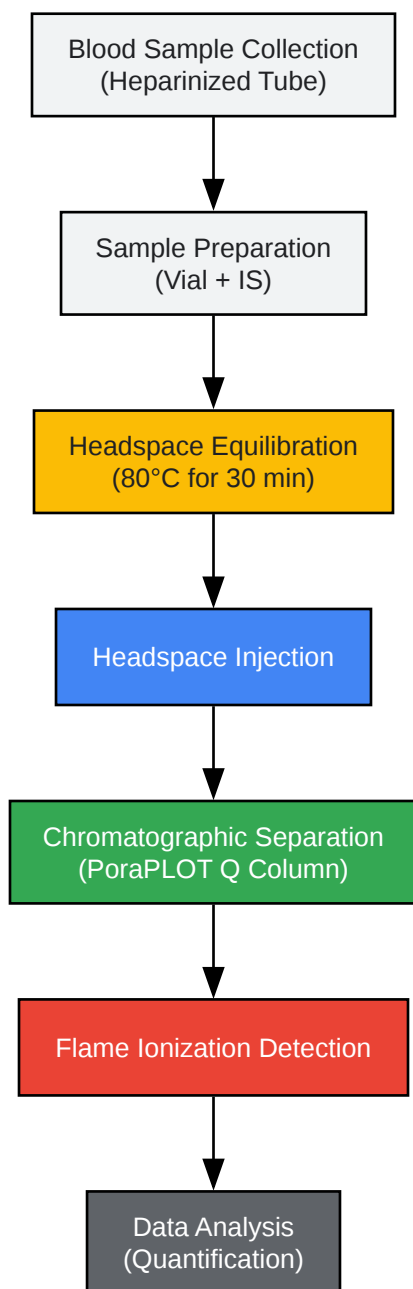
Parameter	Value
Analytical Range	5.8 - 3298 ng/mL[2]
Limit of Detection (LOD)	2.0 ng/mL
Limit of Quantification (LOQ)	5.8 ng/mL[2]
Linearity Range	5.8 - 3500 ng/mL
Correlation Coefficient (r^2)	> 0.995
Intra-day Precision (%RSD)	< 6%
Inter-day Precision (%RSD)	< 9%

Experimental Workflows



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Caption: Workflow for GC-MS analysis of **tetrafluoroethane**.



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Caption: Workflow for HS-GC-FID analysis of **tetrafluoroethane** in blood.

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References

- 1. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- 2. WO2005090271A2 - Method for the analysis of 1,1,1,2-tetrafluoroethane - Google Patents [patents.google.com]
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